

Unveiling the Molecular Architecture of Methoxpropamine (MXPr): An In-depth Technical Guide

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Compound of Interest

Compound Name: *Methoxpropamine*

CAS No.: *2504100-71-2*

Cat. No.: *B16369217*

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Introduction

Methoxpropamine (MXPr), chemically known as 2-(3-methoxyphenyl)-2-(propylamino)cyclohexanone, is a dissociative substance of the arylcyclohexylamine class.[1] [2] First identified in Denmark in October 2019, it has emerged as a novel psychoactive substance (NPS) with structural similarities to ketamine and methoxetamine (MXE).[3] As an NMDA receptor antagonist, MXPr presents a significant area of interest for researchers in neuroscience, pharmacology, and forensic science.[1] This technical guide provides a comprehensive overview of the molecular structure elucidation of **Methoxpropamine**, detailing the analytical techniques and experimental protocols utilized for its characterization.

Molecular Structure and Properties

The core structure of **Methoxpropamine** features a cyclohexanone ring substituted at the 2-position with both a 3-methoxyphenyl group and a propylamino group. This substitution pattern

is characteristic of the arylcyclohexylamine class of dissociatives.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₃ NO ₂	[2]
IUPAC Name	2-(3-methoxyphenyl)-2-(propylamino)cyclohexanone	[2]
Molar Mass	261.365 g/mol	[2]
CAS Number	2504100-71-2	[2]
Synonyms	MXPr, 2-Oxo-3'-methoxy-PCPr	[4]

Experimental Protocols for Structural Elucidation

The definitive identification and structural confirmation of **Methoxpropamine** rely on a combination of modern analytical techniques. The following sections detail the experimental protocols for Nuclear Magnetic Resonance (NMR) spectroscopy, Gas Chromatography-Mass Spectrometry (GC-MS), and Fourier-Transform Infrared (FTIR) spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. Both ¹H and ¹³C NMR are essential for the unambiguous structural assignment of MXPr.

¹H and ¹³C NMR Experimental Protocol

- **Sample Preparation:** A sample of 5-10 mg of **Methoxpropamine** hydrochloride is dissolved in 0.6 mL of deuterated chloroform (CDCl₃) or deuterated dimethyl sulfoxide (DMSO-d₆). Tetramethylsilane (TMS) is added as an internal standard (0 ppm).
- **Instrumentation:** A Bruker Avance III HD 400 MHz spectrometer (or equivalent) equipped with a 5 mm broadband probe is used.
- **¹H NMR Acquisition:**

- Pulse Sequence: A standard single-pulse sequence (zg30) is employed.
- Number of Scans: 16 scans.
- Acquisition Time: 3.98 seconds.
- Relaxation Delay: 1.0 second.
- Spectral Width: 20.5 ppm.
- ¹³C NMR Acquisition:
 - Pulse Sequence: A proton-decoupled single-pulse sequence with NOE (zgpg30) is used.
 - Number of Scans: 1024 scans.
 - Acquisition Time: 1.36 seconds.
 - Relaxation Delay: 2.0 seconds.
 - Spectral Width: 238 ppm.
- Data Processing: The acquired Free Induction Decays (FIDs) are processed using appropriate software (e.g., MestReNova, TopSpin). Processing steps include Fourier transformation, phase correction, baseline correction, and referencing to the internal standard.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a cornerstone technique in forensic and analytical chemistry for the separation and identification of volatile and semi-volatile compounds.

GC-MS Experimental Protocol

- Sample Preparation: A 1 mg/mL solution of **Methoxpropamine** is prepared in methanol.
- Instrumentation: An Agilent 7890B Gas Chromatograph coupled to an Agilent 5977A Mass Selective Detector (or equivalent) is used.

- GC Conditions:
 - Injection Volume: 1 μ L in splitless mode.
 - Injector Temperature: 280 $^{\circ}$ C.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Oven Temperature Program: Initial temperature of 100 $^{\circ}$ C, hold for 1 minute, then ramp to 280 $^{\circ}$ C at a rate of 20 $^{\circ}$ C/min, and hold for 5 minutes.
 - Column: A non-polar capillary column such as a HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness).
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 $^{\circ}$ C.
 - Quadrupole Temperature: 150 $^{\circ}$ C.
 - Mass Range: 40-550 amu.
- Data Analysis: The resulting mass spectrum is analyzed for the molecular ion peak and characteristic fragmentation patterns. The spectrum is compared against spectral libraries for confirmation.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

FTIR-ATR Experimental Protocol

- Sample Preparation: A small amount of solid **Methoxpropamine** hydrochloride powder is placed directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.

- Instrumentation: A PerkinElmer Spectrum Two FTIR spectrometer (or equivalent) equipped with a UATR accessory.
- Data Acquisition:
 - Spectral Range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16 scans.
- Data Analysis: The resulting spectrum is analyzed for characteristic absorption bands corresponding to the functional groups present in the molecule.

Quantitative Data

The following tables summarize the expected quantitative data from the spectroscopic analysis of **Methoxpropamine**.

Table 1: Predicted ^1H NMR Chemical Shifts for **Methoxpropamine**

Protons	Chemical Shift (δ , ppm)	Multiplicity
Aromatic (C-H)	6.8 - 7.3	m
Methoxy (-OCH ₃)	~3.8	s
Cyclohexanone (CH ₂)	1.6 - 2.5	m
Propyl (N-CH ₂)	~2.6	t
Propyl (-CH ₂ -)	~1.5	sext
Propyl (-CH ₃)	~0.9	t

Table 2: Predicted ^{13}C NMR Chemical Shifts for **Methoxpropamine**

Carbon	Chemical Shift (δ , ppm)
Carbonyl (C=O)	~210
Aromatic (C-O)	~159
Aromatic (C-C)	~140
Aromatic (C-H)	113 - 130
Quaternary (C-N, C-Ar)	~70
Methoxy (-OCH ₃)	~55
Cyclohexanone (CH ₂)	22 - 40
Propyl (N-CH ₂)	~50
Propyl (-CH ₂ -)	~23
Propyl (-CH ₃)	~11

Table 3: Expected Mass Spectrometry Fragmentation for **Methoxpropamine**

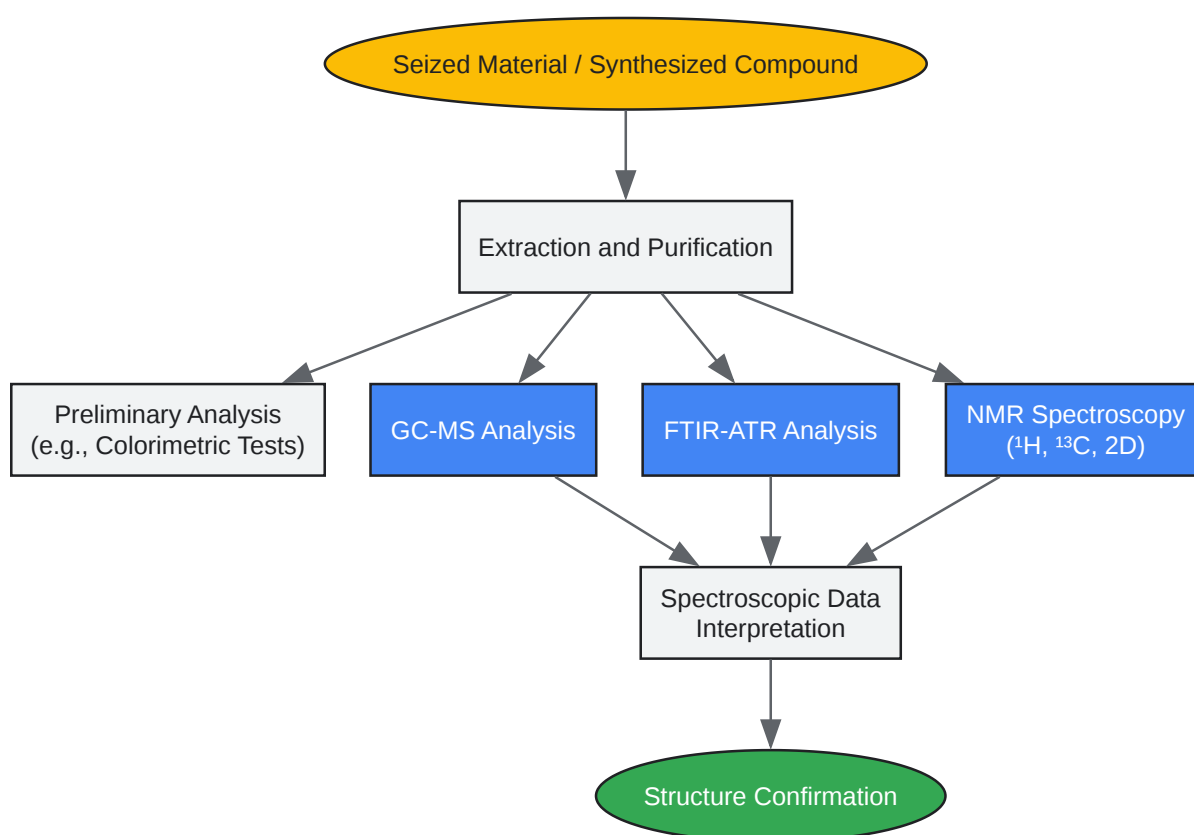
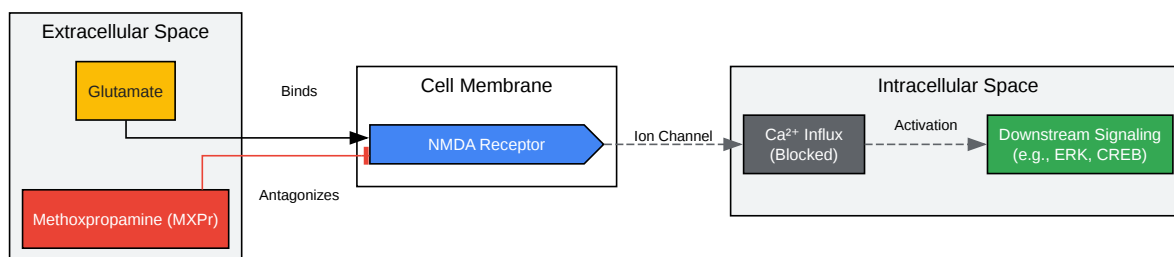
m/z	Proposed Fragment
261	[M] ⁺ (Molecular Ion)
232	[M - C ₂ H ₅] ⁺
218	[M - C ₃ H ₇] ⁺
176	[M - C ₃ H ₇ N - CO] ⁺
134	[C ₉ H ₁₀ O] ⁺
121	[C ₇ H ₅ O ₂] ⁺

Table 4: Characteristic FTIR Absorption Bands for **Methoxpropamine** Hydrochloride

Wavenumber (cm ⁻¹)	Functional Group	Vibration
2800-3000	C-H	Alkane stretch
~1710	C=O	Ketone stretch
1580-1600	C=C	Aromatic ring stretch
1250-1300	C-O-C	Aryl ether stretch
1040-1060	C-O	Methoxy stretch
2400-2700	N-H ⁺	Secondary amine salt stretch

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Methoxpropamine** and the general workflow for its structural elucidation.



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